Technical Support Center: Crystallization of Sodium Chloride Dihydrate

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Compound of Interest		
Compound Name:	Sodium chloride dihydrate	
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This guide provides researchers, scientists, and drug development professionals with comprehensive technical support for optimizing the crystallization of **sodium chloride dihydrate** (NaCl·2H$_2$O), also known as hydrohalite.

Frequently Asked Questions (FAQs)

Q1: What is **sodium chloride dihydrate** and under what conditions does it form?

Sodium chloride dihydrate (NaCl·2H$_2$O or hydrohalite) is a crystalline form of sodium chloride that incorporates two water molecules into its structure. It is the stable form of sodium chloride in the presence of water at temperatures below 0.1°C.[1][2] The phase diagram for the NaCl-H$_2$O system shows a eutectic point at -21°C, which is the lowest temperature at which a liquid sodium chloride solution can exist and where ice and hydrohalite are in equilibrium with the saturated solution.[1]

Q2: Why is the yield of **sodium chloride dihydrate** often low?

The low yield can be attributed to several factors. The nucleation rate of the dihydrate can be extremely low, and it may be inhibited by the formation of a metastable prenucleation phase.[2][3][4] Additionally, the solubility of sodium chloride in water does not significantly decrease with temperature, which makes traditional cooling crystallization less effective for achieving high yields compared to other salts.[5][6]

Q3: How does the cooling rate impact the crystallization process?

The cooling rate is a critical parameter. A rapid cooling rate can lead to the formation of many small crystals, while a slower cooling rate may result in fewer, larger crystals. The optimal cooling rate will depend on the desired crystal size and yield.

Q4: What is the role of agitation or stirring in the crystallization of **sodium chloride dihydrate**?

Agitation, such as stirring, has a very significant effect on crystallization kinetics.[7][8] It can accelerate nucleation and influence the crystal size distribution.[9] The type and intensity of agitation can be optimized to improve yield and control crystal morphology.

Q5: Can impurities affect the crystallization of **sodium chloride dihydrate**?

Yes, impurities can significantly impact the crystallization process. Some impurities can inhibit crystal growth, while others may be incorporated into the crystal lattice, affecting purity. For high-purity applications, it is often necessary to purify the initial brine solution to remove ions like magnesium and calcium.[10] Conversely, specific additives can be used to control crystal habit or prevent caking.[4]

Troubleshooting Guide

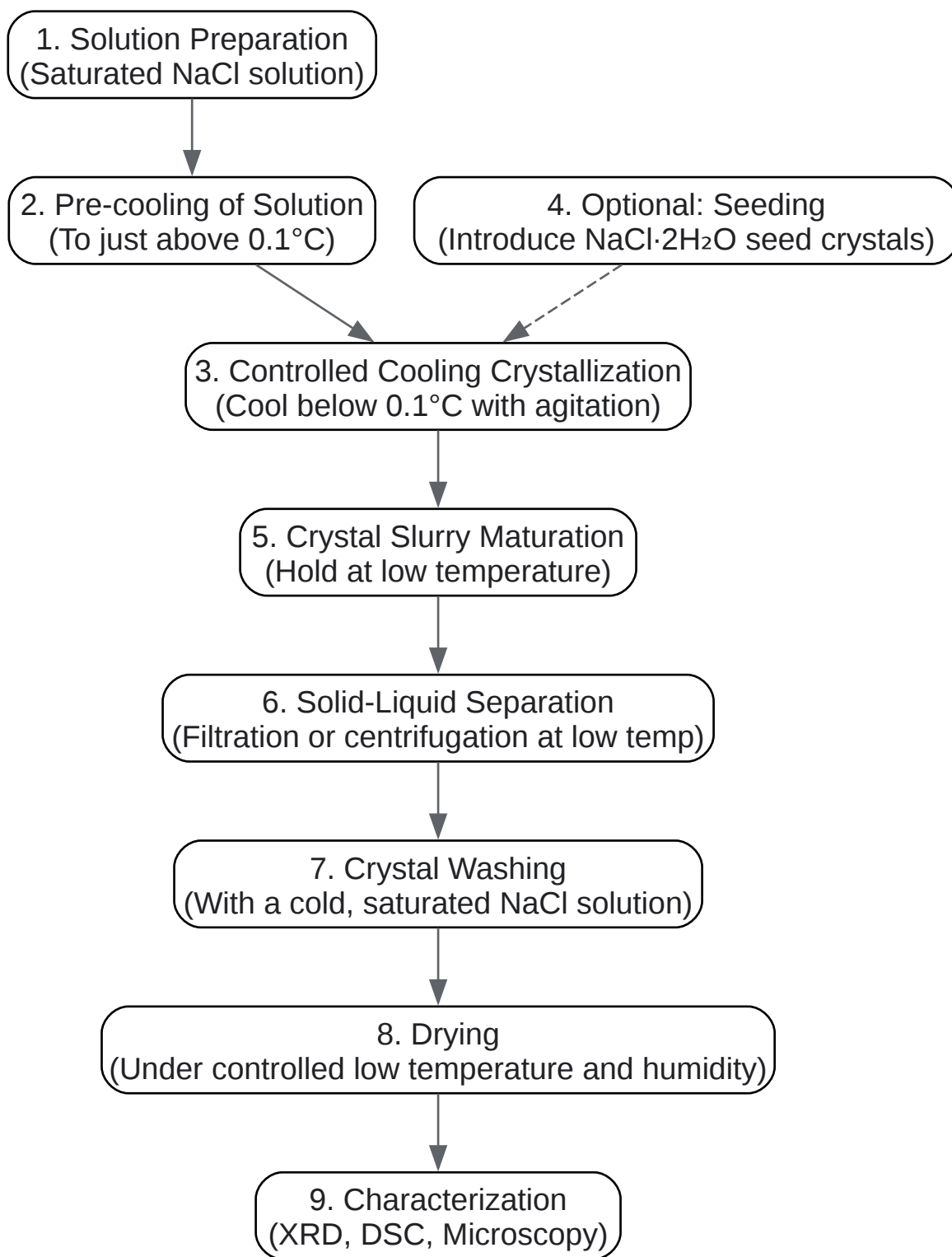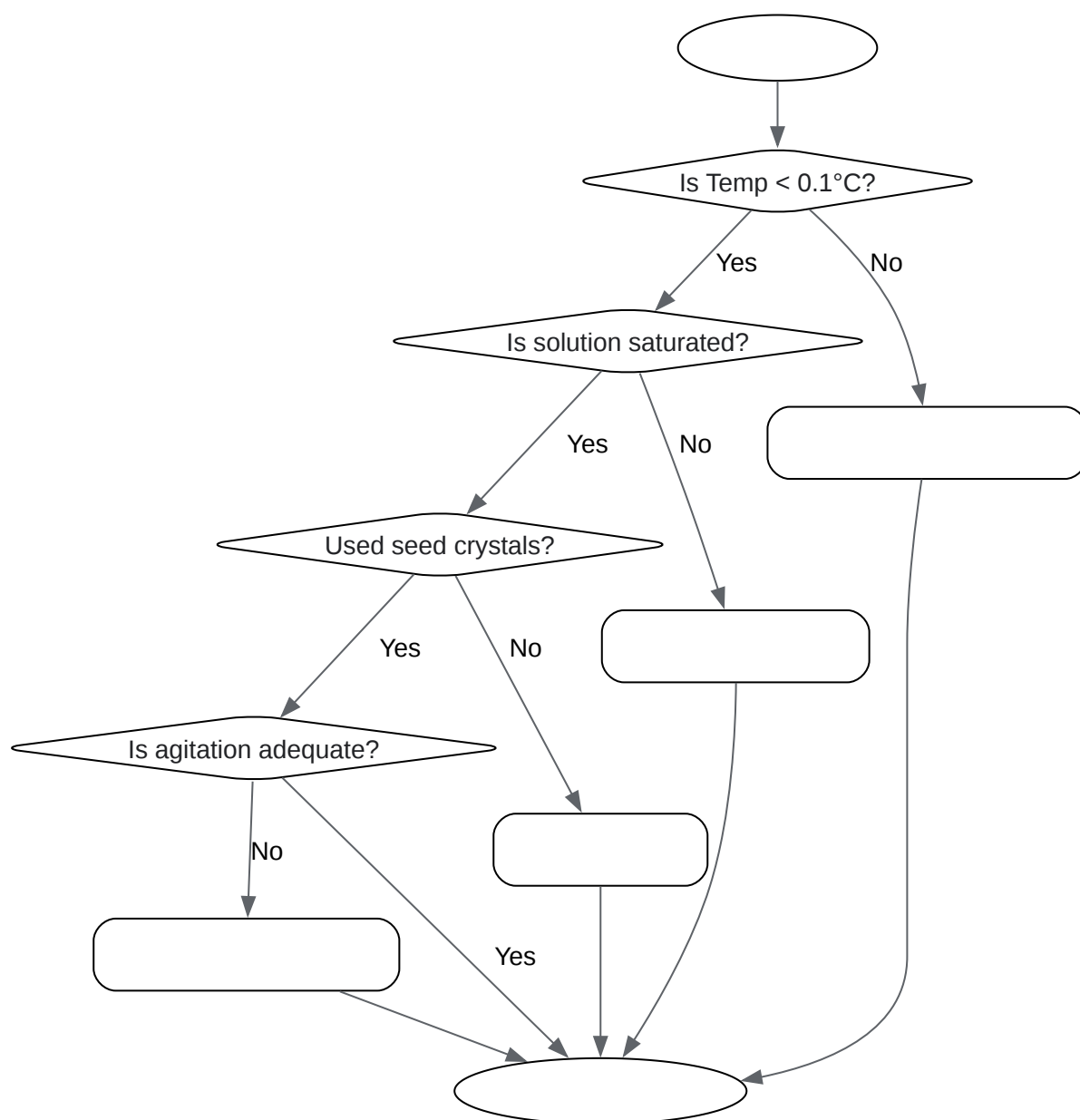| Problem	Potential Cause(s)	Suggested Solution(s)
Low or No Crystal Yield	Temperature is not low enough.	Ensure the temperature of the solution is maintained below 0.1°C, ideally closer to the eutectic point of -21°C for maximal precipitation.[1]
Insufficient supersaturation.	Increase the initial concentration of NaCl in the solution to create a higher driving force for crystallization.	
Low nucleation rate.	Introduce seed crystals of sodium chloride dihydrate to promote secondary nucleation.[9] Alternatively, consider a programmed cooling profile that includes a period at a lower temperature to induce nucleation.	
Formation of Anhydrous NaCl	Crystallization temperature is above 0.1°C.	Carefully monitor and control the temperature to remain below the peritectic point of 0.1°C.[1]
Small Crystal Size	High nucleation rate due to rapid cooling.	Decrease the cooling rate to allow for crystal growth rather than excessive nucleation.
High degree of supersaturation.	Control the rate of supersaturation generation, for instance, by a slower cooling rate or controlled evaporation.	
Crystal Agglomeration (Caking)	Formation of dihydrate bridges between crystals at freezing temperatures.[2][4]	Use anti-caking agents if appropriate for the application. Control humidity during storage and handling.

Key Experimental Parameters

The following table summarizes key experimental parameters and their impact on the crystallization of **sodium chloride dihydrate**.

Parameter	Effect on Crystallization	Typical Range/Considerations	References
Temperature	Determines the stable crystalline form (dihydrate vs. anhydrous). Affects solubility and nucleation rate.	Below 0.1°C for dihydrate formation. The eutectic point is at -21°C.[1]	[1][11]
Initial Concentration	Higher concentration leads to higher supersaturation and potentially higher yield.	Saturated or slightly supersaturated solutions are typically used. The solubility of NaCl is approximately 36 g/100 mL at room temperature.[12]	[12][13]
Cooling Rate	Influences the balance between nucleation and crystal growth, thus affecting crystal size distribution.	Slower cooling rates generally favor larger crystals. A rate of 0.3°C/min has been used in some studies.[9]	[9]
Agitation Speed	Affects mass transfer, nucleation kinetics, and can lead to secondary nucleation.	Can range from gentle mixing to vigorous stirring (e.g., 700 RPM).[9] The effect can be significant.[7]	[7][9][14]

Visualizations

Experimental Workflow for Sodium Chloride Dihydrate Crystallization

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1. Solution Preparation
(Saturated NaCl solution)

2. Pre-cooling of Solution
(To just above 0.1°C)

4. Optional: Seeding
(Introduce NaCl·2H$_2$O seed crystals)

3. Controlled Cooling Crystallization
(Cool below 0.1°C with agitation)

5. Crystal Slurry Maturation
(Hold at low temperature)

6. Solid-Liquid Separation
(Filtration or centrifugation at low temp)

7. Crystal Washing
(With a cold, saturated NaCl solution)

8. Drying
(Under controlled low temperature and humidity)

9. Characterization
(XRD, DSC, Microscopy)

Is Temp < 0.1°C?

Yes

No

Is solution saturated?

Yes

No

Used seed crystals?

Yes

No

Is agitation adequate?

No

Yes

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